

# Cinerubin X: A Technical Overview of an Anthracycline Antibiotic

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Cinerubin X

Cat. No.: B217103

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**Cinerubin X** is an anthracycline antibiotic produced by a blocked mutant of the bacterium *Streptomyces violaceochromogenes*. As a member of the anthracycline class of natural products, it is of interest to the scientific community for its potential biological activities. This document provides a concise summary of the available technical information on **Cinerubin X**.

## Molecular Formula and Physicochemical Properties

The molecular formula of **Cinerubin X** has been determined to be  $C_{40}H_{48}O_{16}$ [1]. This was established through analysis of its mass spectrometry data, which revealed a molecular weight that is 43 mass units smaller than that of the related compound, Cinerubin A. This difference in mass corresponds to the substitution of an N-dimethyl group with a hydrogen atom[1].

A summary of the known physicochemical properties of **Cinerubin X** is presented in the table below.

Property	Value	Reference
Molecular Formula	C <sub>40</sub> H <sub>48</sub> O <sub>16</sub>	[1]
Molecular Weight	784.8 g/mol	[1]
Appearance	Data not available	
Solubility	Data not available	
Melting Point	Data not available	
LogP	Data not available	

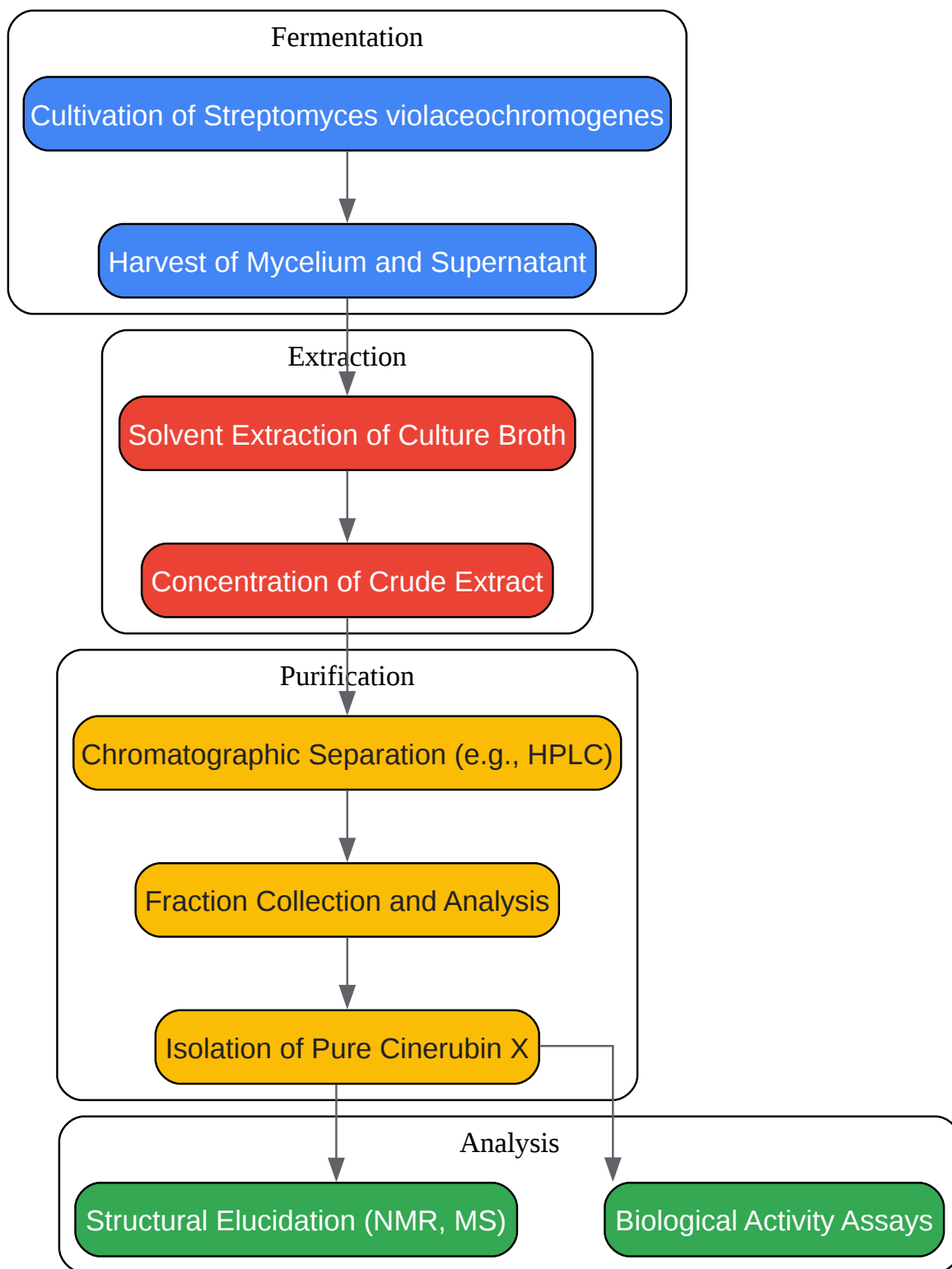
## Chemical Structure

The definitive chemical structure of **Cinerubin X** was elucidated in a 1986 publication by Nakagawa et al. in 'The Journal of Antibiotics'. At present, a publicly accessible digital representation of this structure is not available. Researchers are directed to the original publication for detailed structural information.

## Experimental Protocols

Detailed experimental protocols for the isolation, purification, and biological characterization of **Cinerubin X** are not extensively documented in readily available literature. However, general methods for the cultivation of *Streptomyces* species and the extraction and purification of secondary metabolites can be applied.

A general workflow for the isolation of **Cinerubin X** from a culture of *Streptomyces violaceochromogenes* is outlined below. This represents a standardized approach and may require optimization for this specific compound.



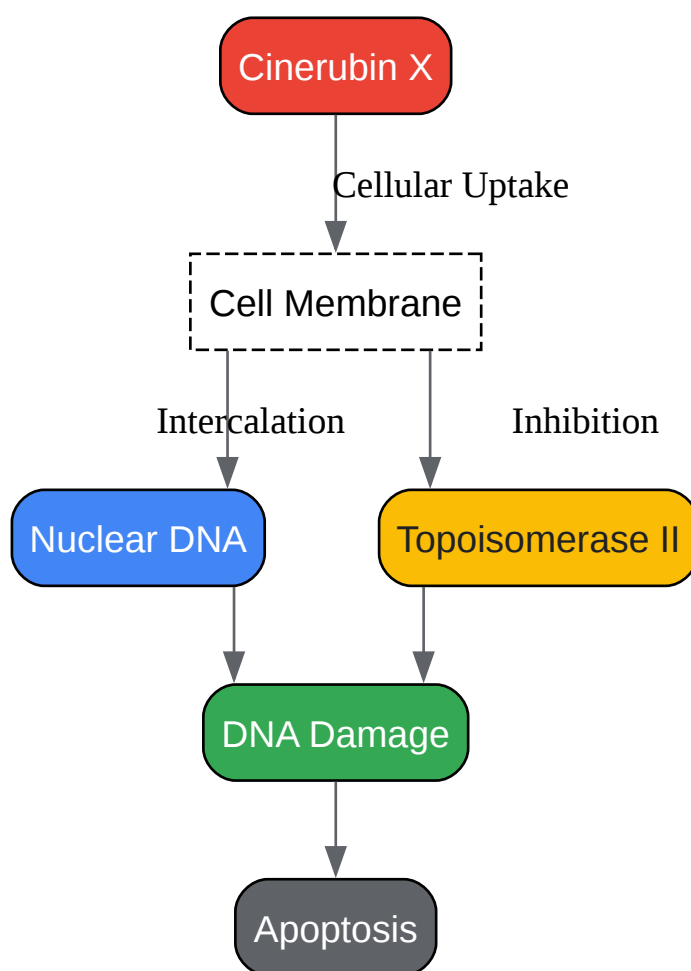
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**Figure 1.** Generalized workflow for the isolation and characterization of **Cinerubin X**.

## Biological Activity and Signaling Pathways

Specific details regarding the biological activity and the mechanism of action of **Cinerubin X** are not well-defined in the available scientific literature. As an anthracycline, it is hypothesized to exhibit cytotoxic and/or antibiotic properties, similar to other members of its class. The primary mechanism of action for many anthracyclines involves the intercalation of DNA and the inhibition of topoisomerase II, leading to the disruption of DNA replication and transcription.

Further research is required to determine the specific molecular targets of **Cinerubin X** and its effects on cellular signaling pathways. A hypothetical signaling pathway that could be investigated, based on the known actions of other anthracyclines, is presented below.



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**Figure 2.** Hypothesized mechanism of action for **Cinerubin X** leading to apoptosis.

## Conclusion

**Cinerubin X** remains a sparsely characterized member of the anthracycline family. While its molecular formula is established, further investigation is needed to fully elucidate its chemical structure, physicochemical properties, and biological functions. The information provided herein serves as a foundational guide for researchers and professionals in the field of drug discovery and development who are interested in exploring the potential of this natural product. The lack of comprehensive data highlights an opportunity for new research to uncover the therapeutic promise of **Cinerubin X**.

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## References

- 1. The structure of a new anthracycline, cinerubin X produced by a blocked mutant of *Streptomyces violaceochromogenes* - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- To cite this document: BenchChem. [Cinerubin X: A Technical Overview of an Anthracycline Antibiotic]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b217103#cinerubin-x-molecular-formula-and-structure>]

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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)